

# Synthesis of Disodium Croconate from Glyoxal: A Technical Guide

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## Compound of Interest

Compound Name: Croconic acid disodium salt

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## Abstract

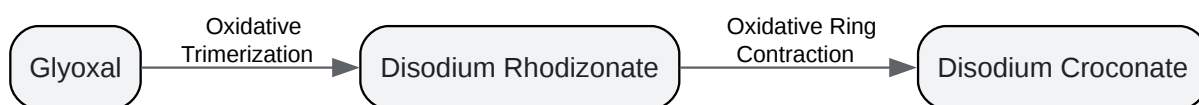
This technical guide provides a comprehensive overview of the synthetic pathway for producing disodium croconate, a compound of significant interest in materials science and drug development, starting from the readily available precursor, glyoxal. The synthesis proceeds through a two-step process: the initial oxidative trimerization of glyoxal to form a six-membered ring intermediate, disodium rhodizonate, followed by an oxidative ring-contraction to yield the final five-membered ring product, disodium croconate. This document details the experimental protocols for each stage, presents quantitative data in a clear, tabular format, and includes diagrams of the reaction pathways and experimental workflows to facilitate understanding and replication.

## Introduction

Disodium croconate, the disodium salt of croconic acid, is a member of the oxocarbon family, characterized by a cyclic structure composed solely of carbon and oxygen atoms. Its unique electronic and structural properties have led to its investigation in various fields, including nonlinear optics, energy storage, and as a scaffold in medicinal chemistry. While several synthetic routes to croconates exist, this guide focuses on a pathway originating from glyoxal, an abundant and cost-effective starting material. The synthesis involves the formation of disodium rhodizonate as a key intermediate, which subsequently undergoes a ring contraction to the desired disodium croconate.

## Overall Synthetic Pathway

The synthesis of disodium croconate from glyoxal is a two-stage process. The first stage involves the oxidative trimerization of three glyoxal molecules to form a six-membered ring precursor. This is followed by the second stage, an oxidative ring contraction of the six-membered ring intermediate to the five-membered disodium croconate.



### Preparation of Sodium Tetrahydroxyquinone

Mix  $\text{Na}_2\text{SO}_3$ ,  $\text{NaHCO}_3$ , and Glyoxal in Water

Heat to 40-45°C

Aerate for 1 hour

Heat to 80-90°C

Heat to boiling, then rest

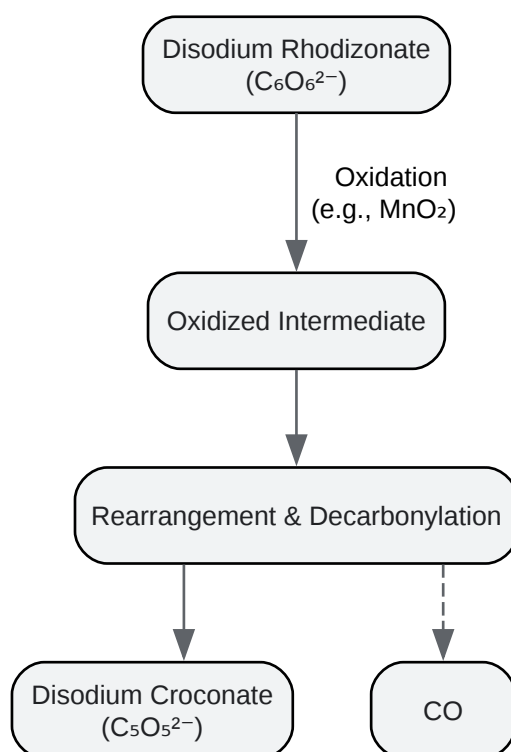
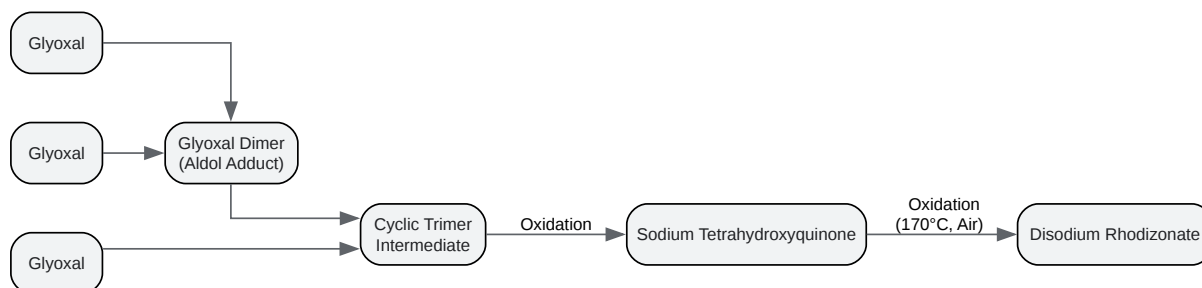
Cool to 50°C and Filter

Wash with NaCl, MeOH/H<sub>2</sub>O, MeOH

### Conversion to Disodium Rhodizonate

Dry the salt

Heat at 170°C in air



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